

# Safe Disposal of 3-Bromophenethyl Alcohol: A Procedural Guide

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## Compound of Interest

Compound Name: *3-Bromophenethyl alcohol*

Cat. No.: *B1273047*

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This guide provides essential safety and logistical information for the proper disposal of **3-Bromophenethyl alcohol**, tailored for laboratory professionals in research and drug development. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

## Chemical and Hazard Profile

**3-Bromophenethyl alcohol** is a halogenated organic compound.<sup>[1]</sup> Understanding its properties is the first step in safe handling and disposal. It is classified as a combustible liquid and presents several health hazards.<sup>[2][3]</sup>

Summary of Key Data:

Property	Value	Reference
CAS Number	28229-69-8	<a href="#">[2]</a>
Molecular Formula	BrC <sub>6</sub> H <sub>4</sub> CH <sub>2</sub> CH <sub>2</sub> OH	<a href="#">[3]</a>
Molecular Weight	201.06 g/mol	<a href="#">[3]</a>
Physical Form	Liquid	
Density	1.478 g/mL at 25 °C	
Boiling Point	107-110 °C @ 1 mmHg	
Flash Point	> 110 °C / > 230 °F	<a href="#">[4]</a>
Storage Class	10 (Combustible liquids)	<a href="#">[3]</a>
Hazards	Harmful if swallowed or in contact with skin; Causes skin and serious eye irritation; May cause respiratory irritation. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>	

## Personal Protective Equipment (PPE)

Before handling **3-Bromophenethyl alcohol** for use or disposal, ensure the following personal protective equipment is used to minimize exposure:

- Gloves: Wear chemical-resistant gloves (e.g., nitrile).[\[2\]](#)[\[6\]](#)
- Eye Protection: Use chemical splash goggles or a face shield.[\[2\]](#)[\[4\]](#)
- Lab Coat: A fully buttoned lab coat is required to protect from skin contact.[\[6\]](#)

## Step-by-Step Disposal Protocol

Disposal of **3-Bromophenethyl alcohol** must be handled as regulated hazardous waste.[\[6\]](#)[\[7\]](#)  
Do not dispose of this chemical down the drain or by evaporation.[\[6\]](#)

Step 1: Waste Segregation Proper segregation is crucial to prevent dangerous chemical reactions and to facilitate correct disposal.

- Classify as Halogenated Waste: As a brominated compound, **3-Bromophenethyl alcohol** must be collected in a designated halogenated organic waste stream.[[1](#)]
- Avoid Mixing: Do not mix with non-halogenated organic wastes.[[7](#)][[8](#)] Keeping these waste streams separate can significantly reduce disposal costs.[[8](#)][[9](#)]
- Incompatibilities: Ensure the halogenated waste container for **3-Bromophenethyl alcohol** does not contain incompatible materials such as:
  - Strong acids or bases[[1](#)][[6](#)]
  - Oxidizing or reducing agents[[6](#)][[8](#)]
  - Metals[[6](#)]
  - Acutely toxic "P-listed" wastes[[9](#)]

Step 2: Select an Appropriate Waste Container

- Material: Use a chemically compatible container, such as a polyethylene carboy or bottle.[[1](#)] [[6](#)] Metal cans are not recommended as halogenated solvents can degrade to form acids that corrode metal.[[6](#)]
- Condition: The container must be in good condition, free of leaks, and have a secure, tightly sealing screw cap.[[6](#)][[7](#)][[9](#)]
- Venting: Specialized or vented caps may be necessary if there is a potential for gas generation.[[6](#)]

Step 3: Labeling the Waste Container

- Timing: Affix a "Hazardous Waste" tag or label to the container before adding the first drop of waste.[[7](#)][[9](#)]

- Content: Clearly list all chemical constituents by their full chemical name (e.g., "3-Bromophenethyl alcohol").<sup>[7]</sup> Do not use abbreviations or chemical formulas.<sup>[7]</sup>
- Information: Ensure the label includes generator information and identifies the applicable hazards (e.g., Combustible, Toxic).<sup>[9]</sup>

#### Step 4: Accumulating and Storing Waste

- Location: Store the waste container in a designated Satellite Accumulation Area (SAA), such as a secondary containment tub within a flammable storage cabinet or under a fume hood.<sup>[6]</sup>  
<sup>[9]</sup>
- Closure: Keep the container tightly closed at all times, except when actively adding waste.<sup>[7]</sup>  
<sup>[9]</sup>
- Environment: The storage area must be cool, dry, and well-ventilated.<sup>[6]</sup><sup>[9]</sup>

#### Step 5: Arranging for Final Disposal

- Contact Authority: Dispose of the waste through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor.<sup>[2]</sup><sup>[5]</sup><sup>[9]</sup>
- Request Pickup: When the container is approximately three-quarters full, submit a request for waste collection according to your institution's procedures.<sup>[9]</sup> Do not overfill containers.

## Emergency Procedures: Spill Cleanup

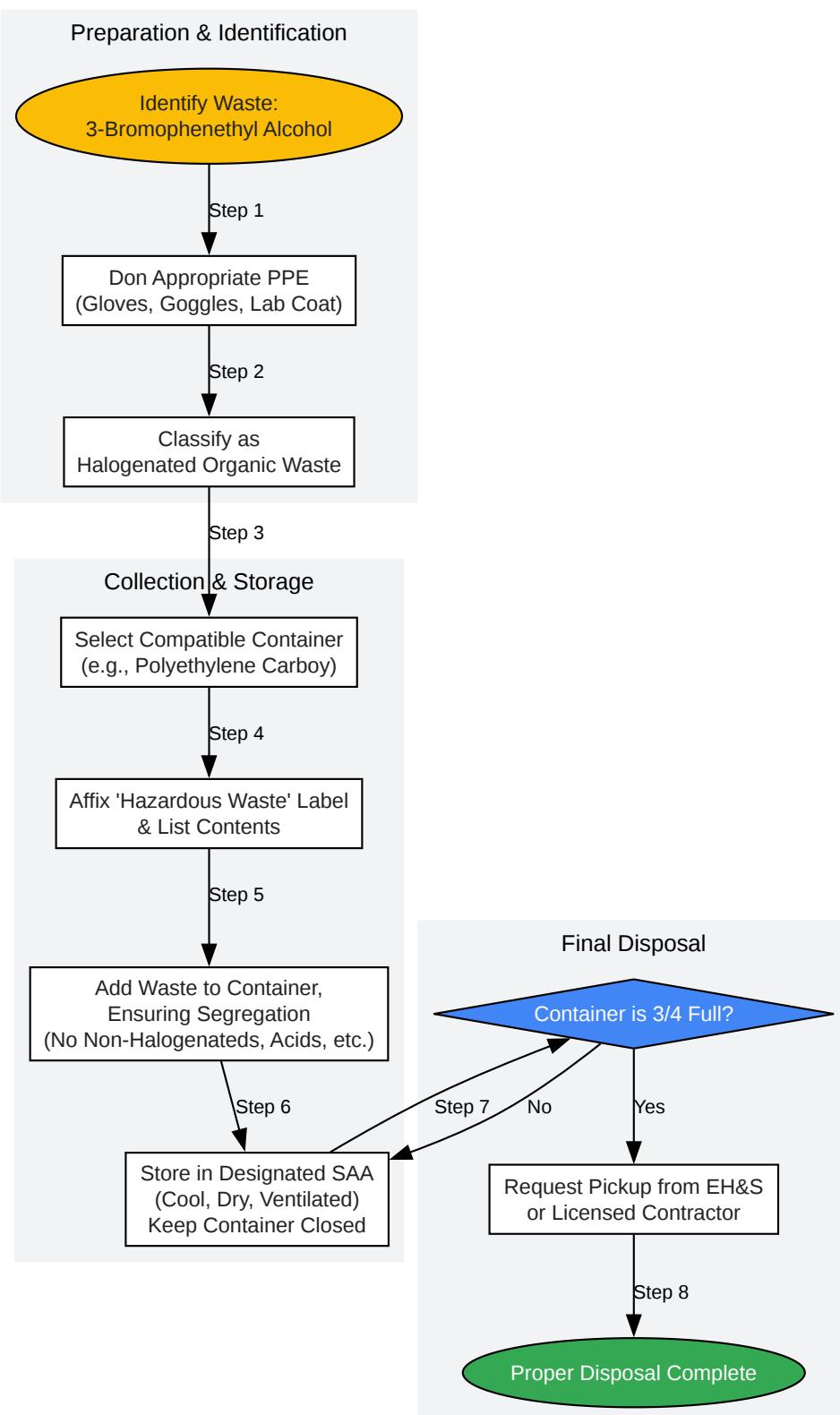
In the event of a small spill that can be cleaned up in under 10 minutes by trained personnel:

- Ensure Safety: Wear appropriate PPE, including double nitrile gloves, chemical splash goggles, and a lab coat.<sup>[6]</sup>
- Containment: Contain the spill and prevent it from entering drains.<sup>[5]</sup>
- Absorption: Soak up the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).<sup>[4]</sup><sup>[6]</sup><sup>[10]</sup>

- Collection: Carefully collect the absorbent material and place it into a sealable, compatible container for disposal.[4][6]
- Disposal: Label the container as hazardous waste, listing all contents, and dispose of it through the proper channels.[6][9]
- Notification: Report the incident to your supervisor and EH&S department. For large spills or emergencies, evacuate the area and contact emergency personnel immediately.[9]

## Disposal Workflow Diagram

The following diagram outlines the decision-making and operational workflow for the proper disposal of **3-Bromophenethyl alcohol**.

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Caption: Workflow for the safe disposal of **3-Bromophenethyl alcohol**.

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